

Application Note & Protocol: Preparation of L-Glutamine Stock Solution for Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *L-Glutamine*

Cat. No.: *B16305339*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Glutamine, an essential amino acid, is a critical component in cell culture media. It serves as a primary energy source for rapidly dividing cells and is vital for the synthesis of proteins and nucleotides.[1] Despite its importance, L-Glutamine is unstable in liquid culture media, degrading over time into byproducts like ammonia and pyrrolidone carboxylic acid, which can be toxic to cells.[1][2] To ensure a consistent and non-toxic supply of this nutrient, it is standard laboratory practice to prepare a concentrated stock solution of L-Glutamine, which is stored frozen and added to the culture medium immediately before use.[1][3] This document provides a detailed protocol for the preparation, sterilization, and storage of a 200 mM L-Glutamine stock solution.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for preparing and using L-Glutamine in cell culture applications.

Parameter	Value	Notes
Chemical Properties		
Molecular Weight	146.14 g/mol [1]	Solubility can be increased with gentle warming.
Solubility (in Water at 25°C)	36 mg/mL[1][4]	
Stock Solution		
Recommended Solvents	Cell culture grade water, 0.85% Saline[1]	Ensure the solvent is sterile.
Common Concentration	200 mM (29.23 mg/mL)[1][5][6][7][8]	A convenient concentration for easy dilution into media.
Sterilization Method	Sterile Filtration (0.22 µm filter) [1][3][4][9]	Crucially, do not autoclave, as heat degrades L-Glutamine.[1][2][3]
Storage		
Powder Form	15-30°C[1]	L-Glutamine powder is stable at room temperature.
Stock Solution	-20°C[1][3][4][5][7][9]	Stable for several months when frozen. Avoid repeated freeze-thaw cycles.[7][9]
Working Concentration		
Typical Range in Media	2 - 8 mM[1][9]	Varies depending on the specific cell line and medium formulation.[1][8][10]

Experimental Protocol: Preparation of 100 mL of 200 mM L-Glutamine Stock Solution

This protocol describes the preparation of 100 mL of a 200 mM L-Glutamine stock solution, a concentration widely used in cell culture laboratories.

3.1. Materials

- L-Glutamine powder (Cell culture grade, MW: 146.14 g/mol)
- Cell culture grade water or 0.85% saline solution
- Sterile 150 mL beaker or flask
- Sterile magnetic stir bar and stir plate
- Sterile 100 mL graduated cylinder or volumetric flask
- Sterile 0.22 μ m syringe filter
- Sterile syringe (50-100 mL capacity)
- Sterile conical tubes or cryovials for aliquoting

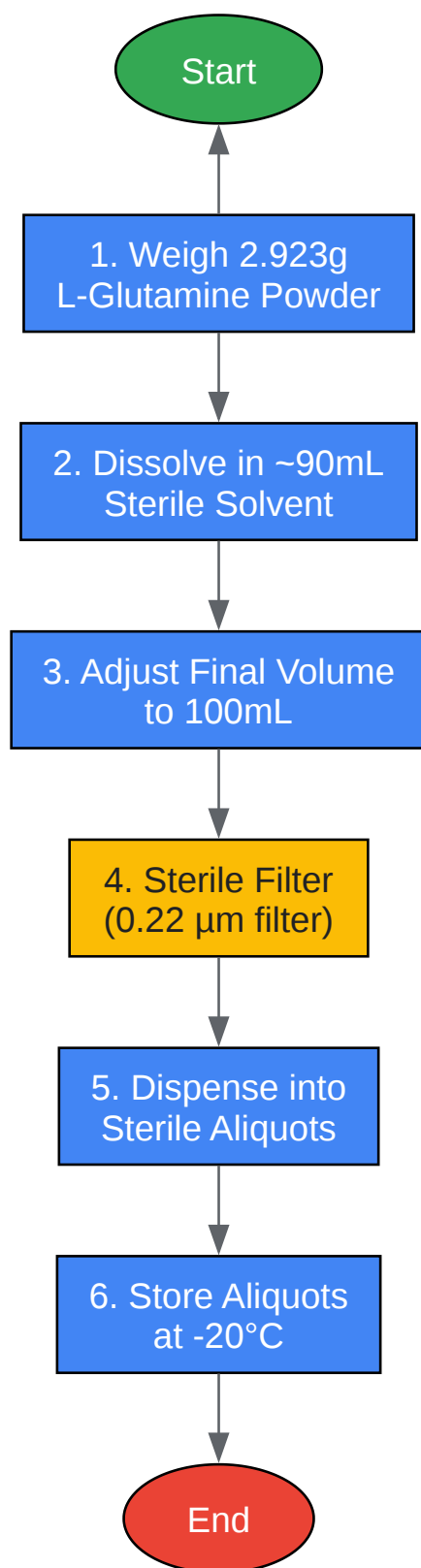
3.2. Procedure

- Preparation of Workspace: Perform all steps in a sterile environment, such as a laminar flow hood, to maintain the sterility of the final solution.
- Weigh L-Glutamine: Using an analytical balance, accurately weigh 2.923 g of L-Glutamine powder.
- Dissolve L-Glutamine:
 - Pour approximately 90 mL of cell culture grade water or 0.85% saline into the sterile beaker containing the magnetic stir bar.
 - Place the beaker on a stir plate and begin gentle stirring.
 - Slowly add the weighed L-Glutamine powder to the solvent.
 - Continue stirring until the powder is completely dissolved. The solution should be clear and colorless.^[1]
- Adjust Final Volume:

- Carefully transfer the dissolved L-Glutamine solution to a 100 mL sterile graduated cylinder or volumetric flask.^[4]
- Add cell culture grade water or 0.85% saline to bring the final volume to precisely 100 mL.^{[1][4]}
- Sterile Filtration:
 - Draw the L-Glutamine solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe tip.
 - Filter the solution directly into a sterile collection container (e.g., a 150 mL sterile conical tube).^[1] Note: This is a critical step as L-Glutamine cannot be heat-sterilized.^[4]
- Aliquoting and Storage:
 - Dispense the sterile 200 mM L-Glutamine stock solution into smaller, sterile, and clearly labeled aliquots (e.g., 5 mL or 10 mL cryovials).
 - Store the aliquots at -20°C, where they are stable for several months.^{[1][4]}

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing the sterile L-Glutamine stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing sterile 200 mM L-Glutamine stock solution.

Application and Usage

To use the prepared stock solution, thaw an aliquot and add the appropriate volume to your cell culture medium to achieve the desired final concentration. For example, to supplement 500 mL of medium to a final concentration of 2 mM L-Glutamine, you would add 5 mL of the 200 mM stock solution.

Calculation:

- $(\text{Initial Concentration}) \times (\text{Initial Volume}) = (\text{Final Concentration}) \times (\text{Final Volume})$
- $(200 \text{ mM}) \times (V1) = (2 \text{ mM}) \times (500 \text{ mL})$
- $V1 = (2 \text{ mM} \times 500 \text{ mL}) / 200 \text{ mM} = 5 \text{ mL}$

Once supplemented, the complete medium should be stored at 2-8°C and is typically stable for about two weeks.[3][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. The components of cell culture media: glutamine - Cellculture2 [cellculture2.altervista.org]
- 3. [himedialabs.com](https://www.himedialabs.com) [himedialabs.com]
- 4. [laboratorynotes.com](https://www.laboratorynotes.com) [laboratorynotes.com]
- 5. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 6. shop.sartorius.com [shop.sartorius.com]
- 7. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 8. L-グルタミン & GlutaMAXサプリメント | Thermo Fisher Scientific - JP [thermofisher.com]
- 9. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- [10. khimexpert.com \[khimexpert.com\]](https://www.khimexpert.com)
- To cite this document: BenchChem. [Application Note & Protocol: Preparation of L-Glutamine Stock Solution for Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16305339/docs#application-note-protocol-preparation-of-l-glutamine-stock-solution-for-cell-culture\]](https://www.benchchem.com/product/b16305339/docs#application-note-protocol-preparation-of-l-glutamine-stock-solution-for-cell-culture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)